

comparative electrophysiological responses to Bombykal isomers

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Compound of Interest

Compound Name: *Bombykal*

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A Comparative Guide to the Electrophysiological Responses of *Bombyx mori* to **Bombykal** Isomers

For researchers and professionals in the fields of entomology, neurobiology, and chemical ecology, understanding the intricate mechanisms of insect olfaction is paramount. The silkworm, *Bombyx mori*, serves as a classic model organism for studying pheromone detection. This guide provides a comparative analysis of the electrophysiological responses to **bombykal**, a key component of the female silkworm's pheromone blend, and its better-known counterpart, bombykol.

Electrophysiological Responses: A Tale of Two Molecules

The male silkworm antenna possesses highly specialized long sensilla trichodea, each housing two olfactory sensory neurons (OSNs). One of these neurons is finely tuned to detect the primary sex pheromone, bombykol ((E,Z)-10,12-hexadecadien-1-ol), which elicits attraction. The other OSN is tuned to **bombykal** ((E,Z)-10,12-hexadecadienal), an oxidized form of bombykol that acts as a behavioral antagonist.^{[1][2][3][4]} The differential responses of these two neurons to their respective ligands are crucial for the moth's reproductive behavior.

Quantitative Electrophysiological Data

The following tables summarize the electrophysiological responses to bombykol and **bombykal** as measured by Electroantennography (EAG) and Single Sensillum Recording (SSR). EAG

measures the summed potential from the entire antenna, providing a general measure of olfactory input, while SSR records the action potentials from individual OSNs, offering a much finer resolution of neural activity.

Table 1: Electroantennogram (EAG) Responses in Wild-Type and Mutant *Bombyx mori*

Genotype	Stimulus (10 µg)	Mean EAG Response (mV) ± SEM	Reference
Wild-Type	Bombykol	~12.5 ± 1.0	[5]
Wild-Type	Bombykal	~6.0 ± 0.8	[5]
BmMasc Mutant	Bombykol	~2.5 ± 0.5	[5]
BmMasc Mutant	Bombykal	~1.0 ± 0.2	[5]
BmPSI Mutant	Bombykol	~3.0 ± 0.6	[5]
BmPSI Mutant	Bombykal	~1.5 ± 0.3	[5]
Bmdsx Mutant	Bombykol	~11.0 ± 1.2	[5]
Bmdsx Mutant	Bombykal	~5.0 ± 0.7	[5]
Bmfru Mutant	Bombykol	~11.5 ± 1.1	[5]
Bmfru Mutant	Bombykal	~2.0 ± 0.4	[5]
BmOR1 Knockout	Bombykol (1000 ng)	~0.5 ± 0.1	[6]
BmOR1 Knockout	Bombykal (1000 ng)	~4.0 ± 0.5	[6]
BmPBP1 Knockout	Bombykol (1000 ng)	~4.0 ± 0.5	[7]
BmPBP1 Knockout	Bombykal (1000 ng)	~2.5 ± 0.3	[7]

Table 2: Single Sensillum Recording (SSR) Responses in Wild-Type and Mutant *Bombyx mori*

Genotype	Stimulus (10 µg)	Mean Spike Frequency (spikes/s) ± SEM	Reference
Wild-Type	Bombykol	~150 ± 10	[5]
Wild-Type	Bombykal	~120 ± 8	[5]
BmMasc Mutant	Bombykol	~20 ± 5	[5]
BmMasc Mutant	Bombykal	~15 ± 4	[5]
BmPSI Mutant	Bombykol	~25 ± 6	[5]
BmPSI Mutant	Bombykal	~20 ± 5	[5]
Bmdsx Mutant	Bombykol	~140 ± 12	[5]
Bmdsx Mutant	Bombykal	~110 ± 9	[5]
Bmfru Mutant	Bombykol	~145 ± 11	[5]
Bmfru Mutant	Bombykal	~30 ± 7	[5]
BmOR1 Knockout	Bombykol (10 µg)	~10 ± 2	[6]
BmOR1 Knockout	Bombykal (10 µg)	~130 ± 10	[6]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. Below are generalized protocols for EAG and SSR based on standard practices in the field.[\[8\]](#) [\[9\]](#) [\[10\]](#) [\[11\]](#)

Electroantennogram (EAG) Recording

- Insect Preparation: An adult male *Bombyx mori* is immobilized. This can be achieved by placing it in a truncated pipette tip with its head and antennae exposed. The antennae are further stabilized using dental wax or a similar adhesive.
- Electrode Preparation and Placement: Glass capillary microelectrodes are filled with a saline solution (e.g., Ringer's solution). The reference electrode is inserted into the insect's head or

eye. The recording electrode is placed in contact with the distal end of the antenna, which may be clipped to ensure a good electrical connection.

- Odorant Delivery: A defined volume of the **bombykal** isomer solution (in a solvent like hexane) is applied to a filter paper strip, and the solvent is allowed to evaporate. The filter paper is then placed inside a Pasteur pipette. A purified and humidified air stream is continuously passed over the antenna. A puff of air is then directed through the odorant-containing pipette into the main air stream to deliver the stimulus.
- Data Acquisition: The potential difference between the recording and reference electrodes is amplified, filtered, and recorded using a data acquisition system. The peak amplitude of the negative voltage deflection is measured as the EAG response.

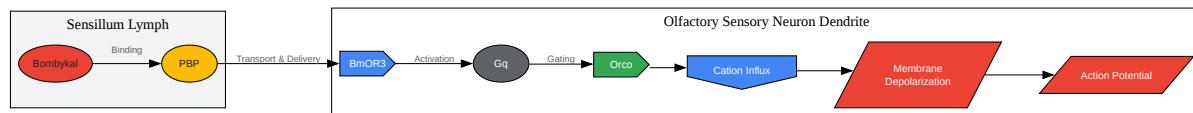
Single Sensillum Recording (SSR)

- Insect Preparation: The moth is restrained as described for EAG. The antenna is carefully positioned and stabilized on a platform to allow for precise electrode placement under a high-power microscope.
- Electrode Preparation and Placement: Sharpened tungsten or glass microelectrodes are used. The reference electrode is inserted into the insect's eye. The recording electrode is then carefully maneuvered to make contact with the base of a single long sensillum trichodeum.
- Odorant Delivery: The stimulus delivery system is the same as for EAG.
- Data Acquisition: The extracellular action potentials generated by the OSNs within the sensillum are amplified, filtered, and recorded. The spike frequency (number of spikes per second) is calculated to quantify the neuronal response. The two neurons within the sensillum can often be distinguished by differences in their spike amplitudes.[12]

Visualizing the Process

To better understand the underlying mechanisms and experimental procedures, the following diagrams have been generated using Graphviz.

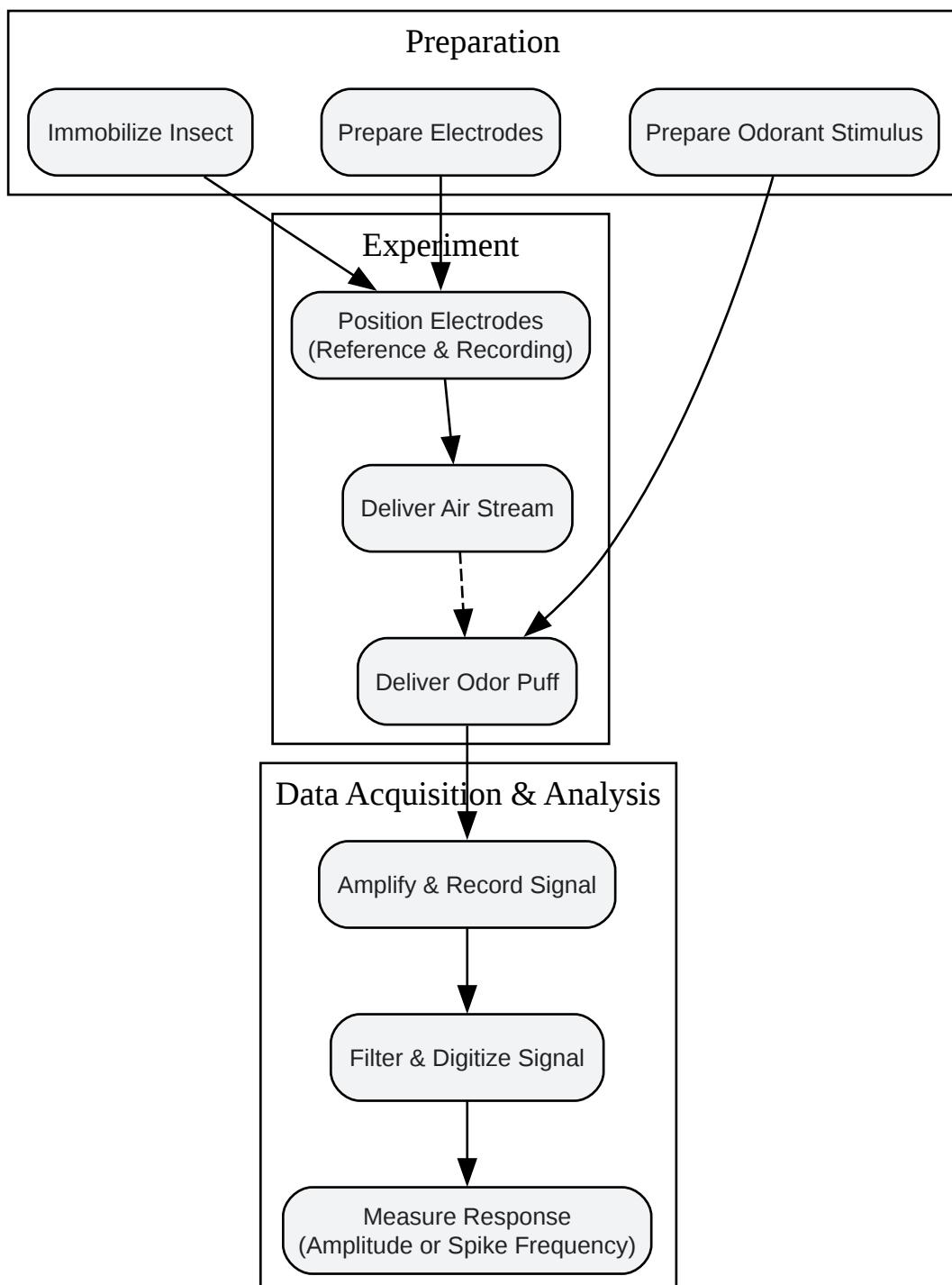
Olfactory Signaling Pathway in *Bombyx mori*



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Caption: Olfactory signal transduction pathway for **Bombykal** in *Bombyx mori*.

Generalized Workflow for Electrophysiological Recording

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Caption: A generalized workflow for EAG and SSR experiments.

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